

An In-depth Technical Guide to the Physicochemical Properties of 2,4-Dimethylsulfolane

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the core physicochemical properties of **2,4-Dimethylsulfolane**, a significant organosulfur compound. This document is intended to be a valuable resource for researchers, scientists, and professionals in drug development and other scientific fields who require detailed information on this compound for their work.

Core Physicochemical Data

The following table summarizes the key quantitative physicochemical properties of **2,4- Dimethylsulfolane**.



Property	Value	Source(s)
Molecular Formula	C6H12O2S	[1][2][3]
Molecular Weight	148.22 g/mol	[2][3][4]
Density	1.136 g/mL at 25 °C (lit.)	[1][5][6]
Boiling Point	281 °C (lit.)	[1][2][4][5][6]
Melting Point	-3 °C (lit.)	[1][2][4][5][6]
Refractive Index	n20/D 1.473 (lit.)	[1][4][5][6]
Flash Point	294 °F (145.56 °C)	[2][4][6]
Solubility	Limited miscibility with water. Miscible with lower aromatic hydrocarbons; partially miscible with naphthenes, olefins, and paraffins.[3] The methyl groups increase the lipophilicity of the molecule, potentially altering its solubility in different phases and its ability to dissolve less polar reactants.[5]	[3][5]
Appearance	Colorless to yellow liquid.	[3][5][7]

Experimental Protocols

While specific experimental protocols for the determination of every physicochemical property of **2,4-Dimethylsulfolane** are not readily available in the public domain, standard methodologies for organic compounds can be applied. Below are generalized protocols for key properties.

Determination of Density

The density of liquid **2,4-Dimethylsulfolane** can be accurately determined using a pycnometer.



- Preparation: The pycnometer is thoroughly cleaned, dried, and its mass is accurately weighed (m1).
- Calibration: The pycnometer is filled with a reference liquid of known density (e.g., distilled water) at a specific temperature (e.g., 25 °C), and its mass is weighed again (m2). The volume of the pycnometer (V) can be calculated using the formula V = (m2 m1) / ρ_water.
- Measurement: The pycnometer is emptied, dried, and filled with **2,4-Dimethylsulfolane** at the same temperature. Its mass is then weighed (m3).
- Calculation: The density of 2,4-Dimethylsulfolane (ρ_sample) is calculated using the formula: ρ sample = (m3 m1) / V.

Determination of Boiling Point

The boiling point can be determined using a distillation apparatus.

- Apparatus Setup: A small quantity of **2,4-Dimethylsulfolane** is placed in a distillation flask with a few boiling chips. A thermometer is positioned so that the top of the bulb is level with the side arm of the distillation flask.
- Heating: The flask is gently heated.
- Observation: The temperature is recorded when the liquid begins to boil and a steady stream
 of distillate is collected. This temperature is the boiling point. For accuracy, the atmospheric
 pressure should be recorded and the boiling point corrected to standard pressure if
 necessary.

Determination of Melting Point

For a substance like **2,4-Dimethylsulfolane**, which has a melting point below room temperature, a cryostat or a low-temperature bath is required.

- Sample Preparation: A small sample of solidified 2,4-Dimethylsulfolane is placed in a capillary tube.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus equipped with a cooling system.



- Cooling and Observation: The sample is cooled until it solidifies completely. The temperature
 is then slowly raised.
- Measurement: The temperature range from which the first drop of liquid appears to the point at which the entire solid has melted is recorded as the melting range.

Synthesis Workflow

The most common method for the preparation of **2,4-Dimethylsulfolane** is through the catalytic hydrogenation of **2,4-dimethyl-3-sulfolene**.[3][5] This process involves the addition of hydrogen across the double bond of the sulfolene ring to yield the saturated sulfolane.[5]



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Caption: Synthesis of **2,4-Dimethylsulfolane** via catalytic hydrogenation.

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